

# Chromic Acid: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Hydrogen dichromate*

Cat. No.: *B1233165*

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## Core Definition and Chemical Formula

Chromic acid is a term that encompasses a range of compounds generated from the acidification of solutions containing chromate and dichromate anions, or by dissolving chromium trioxide in sulfuric acid.[1] The molecular species, chromic acid, has the chemical formula  $\text{H}_2\text{CrO}_4$ . [2][3] However, the term is most commonly used to refer to a mixture created by adding concentrated sulfuric acid to a dichromate solution.[2] This mixture may contain various compounds, including solid chromium trioxide ( $\text{CrO}_3$ ), which is the anhydride of chromic acid.[2][4]

Another related compound is dichromic acid ( $\text{H}_2\text{Cr}_2\text{O}_7$ ), which can be considered the product of adding chromium trioxide to molecular chromic acid.[5] Chromic acid contains chromium in the +6 oxidation state, also known as hexavalent chromium ( $\text{Cr(VI)}$ ). [1][6] This high oxidation state makes it a powerful and corrosive oxidizing agent.[2]

The IUPAC name for  $\text{H}_2\text{CrO}_4$  is dihydroxidodioxidochromium, and it is also known as tetraoxochromic acid or chromic(VI) acid.[3][5]

## Physicochemical Properties

Chromic acid and its related compounds exhibit distinct physical and chemical properties critical for their application and handling. The properties of molecular chromic acid ( $\text{H}_2\text{CrO}_4$ )

are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	H <sub>2</sub> CrO <sub>4</sub>	[1][2]
Molar Mass	118.008 g/mol	[2][5]
Appearance	Dark purplish-red crystalline solid or powder	[2][7][8]
Odor	Odorless	[2]
Density	1.201 g/cm <sup>3</sup>	[2][5][7]
Melting Point	197 °C (387 °F; 470 K)	[2][7]
Boiling Point	250 °C (482 °F; 523 K) (decomposes)	[2][7]
Solubility in Water	169 g/100 mL	[2]
Acidity (pKa)	-0.8 to 1.6	[2][4][7]
CAS Number	7738-94-5	[2][9][10]

## Key Experimental Protocols

Chromic acid is a versatile reagent in various laboratory and industrial processes. Detailed methodologies for some of its key applications are provided below.

### Cleaning Laboratory Glassware

A solution of chromic acid in sulfuric acid is a potent oxidizing agent used to clean laboratory glassware of organic residues.[2]

Preparation of Chromic Acid Cleaning Solution:

- In a suitable container, dissolve 20 grams of sodium dichromate (Na<sub>2</sub>Cr<sub>2</sub>O<sub>7</sub>) or potassium dichromate (K<sub>2</sub>Cr<sub>2</sub>O<sub>7</sub>) in approximately 100 mL of distilled water to form a paste.[5][7]

- Carefully and slowly add 300 mL of concentrated sulfuric acid ( $\text{H}_2\text{SO}_4$ ) to the paste with continuous stirring.<sup>[5]</sup><sup>[7]</sup> The addition of acid is highly exothermic and should be performed in a fume hood with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Allow the solution to cool. The final solution is stored in a glass-stoppered bottle. The solution can be reused until it turns green, indicating the reduction of Cr(VI) to Cr(III).<sup>[7]</sup>

#### Glassware Cleaning Procedure:

- Pre-rinse the glassware with tap water to remove loose contaminants.
- Immerse the glassware in the chromic acid cleaning solution. For heavily soiled items, an overnight soak may be necessary.<sup>[7]</sup>
- Carefully remove the glassware from the solution and rinse thoroughly under running tap water to remove all traces of the acid.
- Finally, rinse the glassware multiple times with deionized or distilled water.

## Glassware Cleaning Workflow



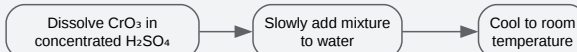
## Preparation of Cleaning Solution

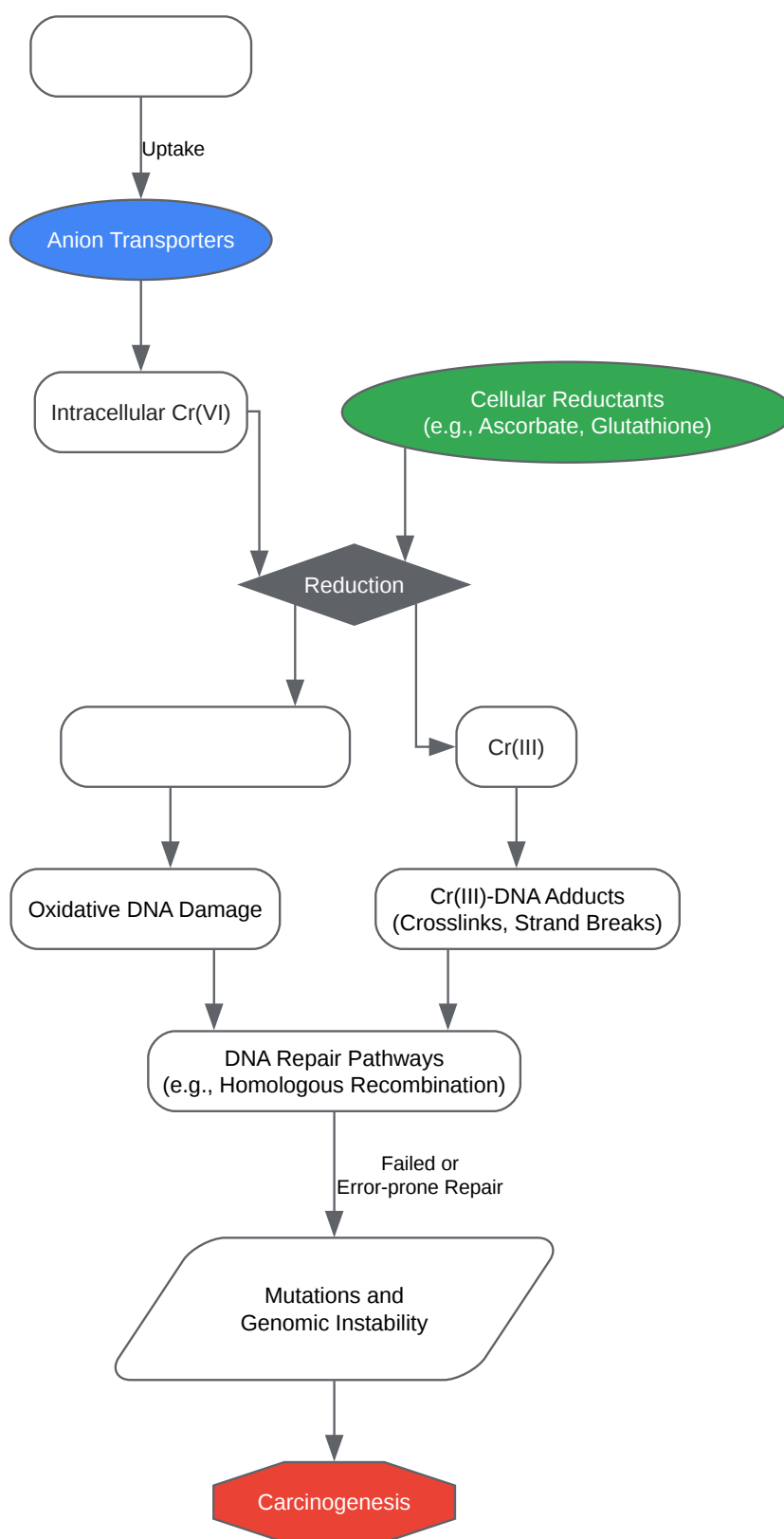


## Jones Oxidation Workflow



## Jones Reagent Preparation





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